

Cinidon-ethyl in the Soil Environment: A Technical Examination of its Degradation

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Compound of Interest

Compound Name: *Cinidon-ethyl*

Cat. No.: *B117795*

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Abstract

Cinidon-ethyl, a dicarboximide herbicide, is recognized for its post-emergence efficacy against broadleaf weeds. This technical guide provides a comprehensive overview of the current understanding of **cinidon-ethyl**'s fate and behavior in the soil environment, with a specific focus on its degradation products. While **cinidon-ethyl** is reported to be non-persistent in soil, detailed public data on its complete degradation pathway and the full spectrum of its metabolites remains limited. This document synthesizes available quantitative data, outlines standardized experimental protocols for its study, and presents visual representations of potential degradation pathways and analytical workflows to guide further research and environmental risk assessment.

Introduction

Cinidon-ethyl, with the chemical formula $C_{19}H_{17}Cl_2NO_4$, is an organochlorine compound that has been utilized in agriculture for weed control.^[1] Understanding its environmental fate, particularly its degradation in soil, is crucial for evaluating its ecological impact and ensuring food safety. The degradation of pesticides in soil is a complex process influenced by a combination of biotic and abiotic factors, including microbial activity, hydrolysis, and photolysis. This guide aims to provide a detailed technical resource on the degradation of **cinidon-ethyl** in soil, compiling available data and outlining methodologies for its investigation.

Quantitative Data on Cinidon-ethyl Degradation in Soil

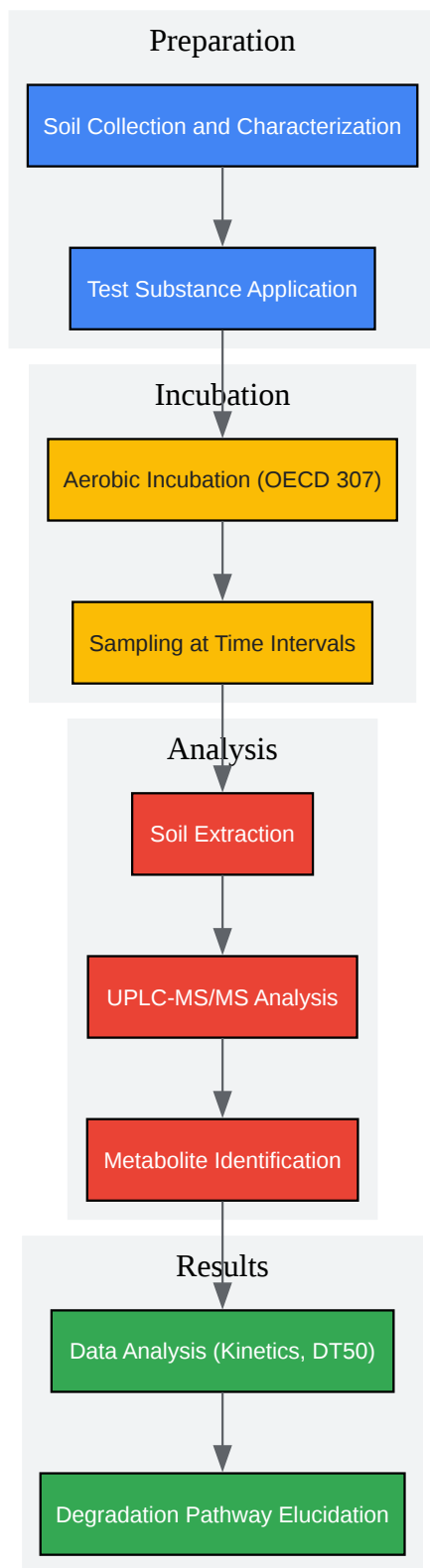
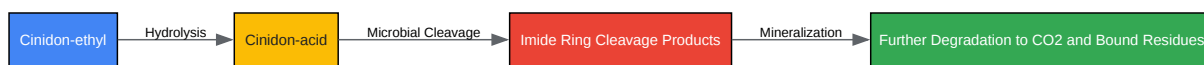
Publicly available quantitative data on the degradation of **cinidon-ethyl** in soil is sparse. The primary available metric is its dissipation time (DT50), which represents the time required for 50% of the initial concentration to degrade.

Parameter	Value	Conditions	Reference
DT50 (Aerobic)	1.3 days	Laboratory, 20°C	Not specified

Note: The provided DT50 value indicates that **cinidon-ethyl** is not persistent in aerobic soil environments. However, this single value lacks detailed context regarding soil type, microbial biomass, and other critical experimental parameters. Further research is needed to establish a comprehensive degradation profile under various soil and environmental conditions.

Putative Degradation Pathways of Cinidon-ethyl in Soil

While specific degradation products of **cinidon-ethyl** in soil are not extensively documented in publicly accessible literature, a plausible degradation pathway can be postulated based on the chemical structure of the molecule and common metabolic reactions observed for similar herbicides. The primary degradation mechanisms are expected to be hydrolysis of the ethyl ester linkage and cleavage of the imide ring, mediated by soil microorganisms.



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References

- 1. 2-Propenoic acid, 2-chloro-3-(2-chloro-5-(1,3,4,5,6,7-hexahydro-1,3-dioxo-2H-isoindol-2-yl)phenyl)-, ethyl ester, (2Z)- | C₁₉H₁₇Cl₂NO₄ | CID 5851439 - PubChem [pubchem.ncbi.nlm.nih.gov]
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